

3,5-Difluoro-2-nitrophenol material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 3,5-Difluoro-2-nitrophenol

Cat. No.: B127638

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3,5-Difluoro-2-nitrophenol: A Technical Safety Profile

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety information for **3,5-Difluoro-2-nitrophenol** (CAS No. 151414-46-9). A complete, official Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) with comprehensive quantitative data was not available at the time of writing. The information herein is compiled from various chemical supplier databases and should be used for guidance only. All laboratory work should be conducted under the supervision of a qualified professional and in accordance with all applicable safety regulations.

Chemical Identification

This section provides the basic identifiers for **3,5-Difluoro-2-nitrophenol**.

Identifier	Value
Chemical Name	3,5-Difluoro-2-nitrophenol
CAS Number	151414-46-9[1]
Molecular Formula	C ₆ H ₃ F ₂ NO ₃ [1]
Molecular Weight	175.09 g/mol [1]
Synonyms	Not available

Physical and Chemical Properties

Detailed experimental data on the physical and chemical properties of **3,5-Difluoro-2-nitrophenol** are limited. The following table includes available data and computed estimates.

Property	Value	Source
Physical State	Solid	Ambeed (via Sigma-Aldrich)
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	
Vapor Pressure	Data not available	
LogP (octanol/water)	1.5786 (Computed)	ChemScene
Topological Polar Surface Area (TPSA)	63.37 Å ² (Computed)	ChemScene

Hazard Identification and Classification

3,5-Difluoro-2-nitrophenol is classified as a hazardous substance. The GHS classification is based on information from chemical suppliers.

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements
Acute Toxicity, Oral (Category 4)	GHS07	Danger	H302: Harmful if swallowed.
Skin Corrosion/Irritation (Category 2)	GHS05, GHS07		H315: Causes skin irritation.
Skin Sensitization (Category 1)	GHS07		H317: May cause an allergic skin reaction.
Serious Eye Damage/Eye Irritation (Category 1)	GHS05		H318: Causes serious eye damage.
Hazardous to the Aquatic Environment, Long-Term Hazard (Category 1)	GHS09		H410: Very toxic to aquatic life with long lasting effects.

Source: ChemScene, Ambeed (via Sigma-Aldrich)

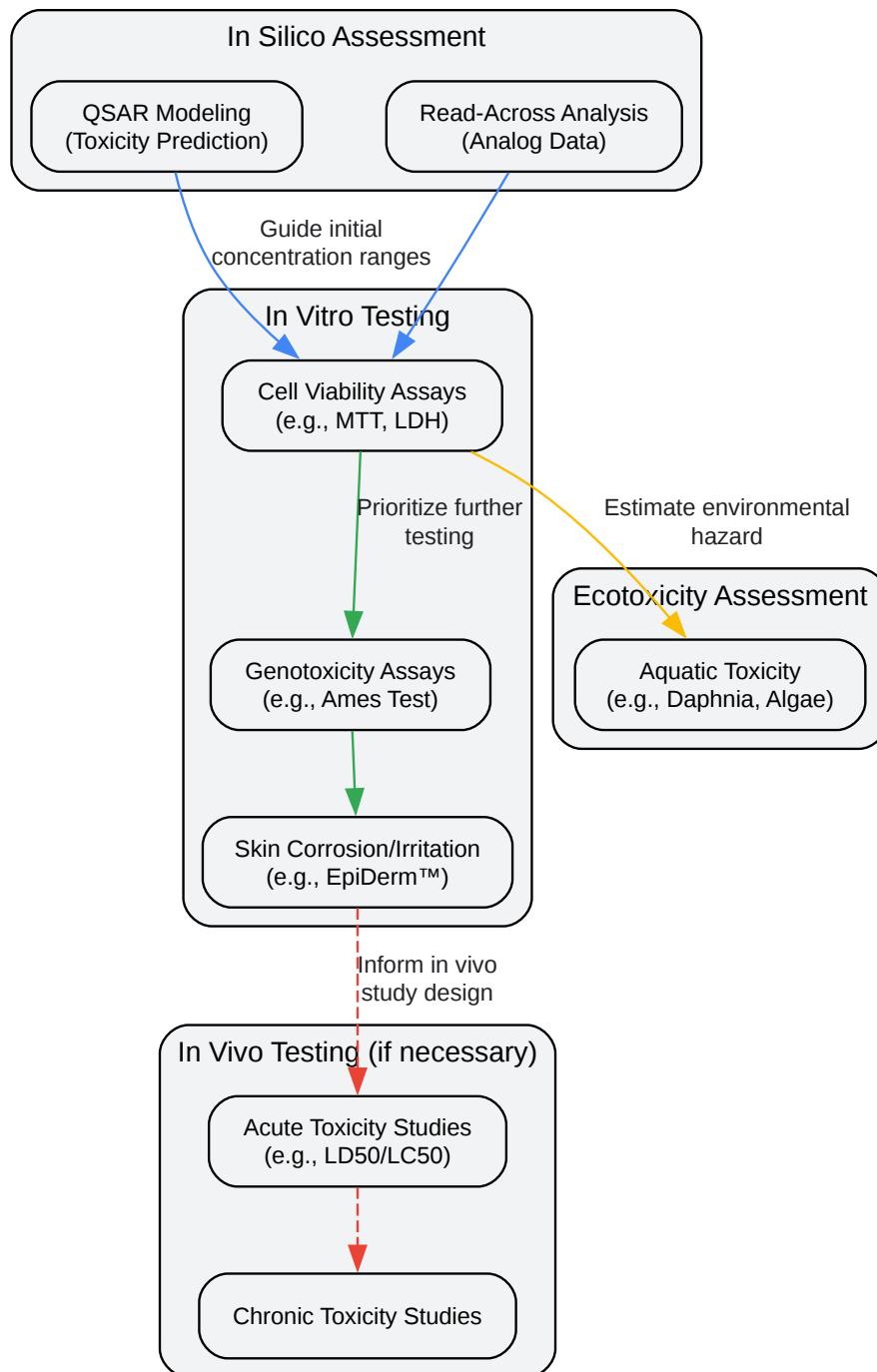
Toxicological Information

Specific toxicological data, such as LD50 and LC50 values, for **3,5-Difluoro-2-nitrophenol** are not publicly available. The hazard classification suggests that the substance is harmful if ingested and can cause severe damage to the skin and eyes. As with other nitrophenols, it should be handled with extreme care, assuming high toxicity.

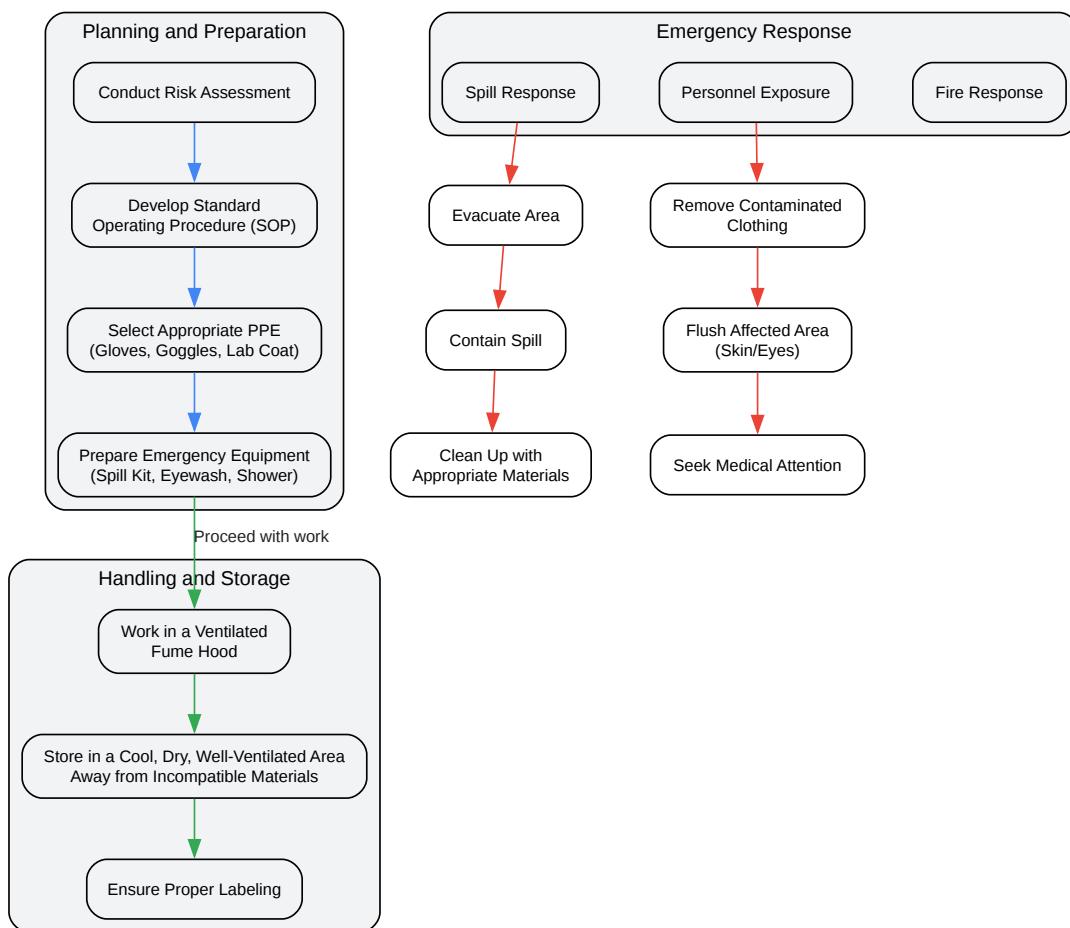
Experimental Protocols

Detailed experimental protocols for the toxicological and ecotoxicological assessment of **3,5-Difluoro-2-nitrophenol** are not available in the public domain. The following diagram illustrates a generalized workflow for chemical safety assessment.

Generalized Chemical Safety Assessment Workflow



Safe Handling and Emergency Response for Hazardous Chemicals

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References

- 1. chemscene.com [chemscene.com]
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